

Nigericin sodium salt solution warming and vortexing for solubility.

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Compound of Interest

Compound Name: *Nigericin sodium salt*

Cat. No.: *B1678870*

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Technical Support Center: Nigericin Sodium Salt

This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Nigericin sodium salt**, focusing on challenges related to its solubility.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for dissolving **Nigericin sodium salt**?

A1: **Nigericin sodium salt** is readily soluble in organic solvents such as ethanol, methanol, and DMSO.^{[1][2][3][4][5]} It is sparingly soluble in aqueous buffers and practically insoluble in water.^{[1][3][4][6]} For applications requiring an aqueous solution, it is recommended to first dissolve the compound in ethanol and then dilute with the aqueous buffer of choice.^[1]

Q2: I've dissolved **Nigericin sodium salt** in my solvent, but I see some particulate matter. What should I do?

A2: Particulate matter can sometimes be observed, especially when preparing stock solutions. Gentle warming and vortexing of the solution can help to fully dissolve the compound.^[7] For instance, warming the solution at 37°C for a brief period can aid dissolution.^{[6][8]}

Q3: My **Nigericin sodium salt** solution precipitated after being added to my cell culture medium. Is this normal?

A3: Yes, some precipitation of **Nigericin sodium salt** upon addition to aqueous solutions like cell culture medium can occur, especially with ethanol-based stock solutions.^[7] To minimize this, it is recommended to warm the stock solution briefly and vortex it just before diluting it into the medium.^[7] Gentle mixing after addition to the medium is also advised. This precipitation should not significantly affect the experimental outcome.^[7]

Q4: What are the recommended storage conditions for **Nigericin sodium salt** solutions?

A4: Once in solution, **Nigericin sodium salt** should be stored at -20°C.^{[2][3]} It is advisable to aliquot the solution to avoid multiple freeze-thaw cycles.^[2] Aqueous solutions are not recommended for storage for more than one day.^[1] Stock solutions in DMSO or ethanol can typically be stored for up to two months at -20°C.^[2]

Troubleshooting Guide: Solubility Issues

Problem: **Nigericin sodium salt** is not dissolving completely in the chosen solvent.

Possible Cause	Suggested Solution
Incorrect Solvent	Ensure you are using an appropriate organic solvent such as ethanol, methanol, or DMSO. Nigericin sodium salt has poor solubility in water. ^{[3][4][6]}
Low Temperature	Gently warm the solution. A water bath set to 37°C for approximately 10 minutes can be effective. ^{[6][8]}
Insufficient Mixing	Vortex the solution thoroughly. In some cases, sonication in an ultrasonic water bath can also aid dissolution. ^{[6][8][9]}
High Concentration	If you are trying to prepare a high-concentration stock, you may have exceeded the solubility limit of the solvent. Refer to the solubility data table below.

Quantitative Data Summary

Solvent	Solubility	Reference
Ethanol	~20 mg/mL to 120 mg/mL	[1][2][10]
DMSO	<3 mg/mL to 100 mg/mL	[2][6][8][9]
Methanol	~10 mg/mL to 22.72 mg/mL	[4][10]
Chloroform	~10 mg/mL	[4]
Ethanol:PBS (1:5, pH 7.2)	~0.15 mg/mL	[1]
Water	Practically Insoluble	[3][4][6]

Experimental Protocols

Protocol for Preparing a **Nigericin Sodium Salt** Stock Solution

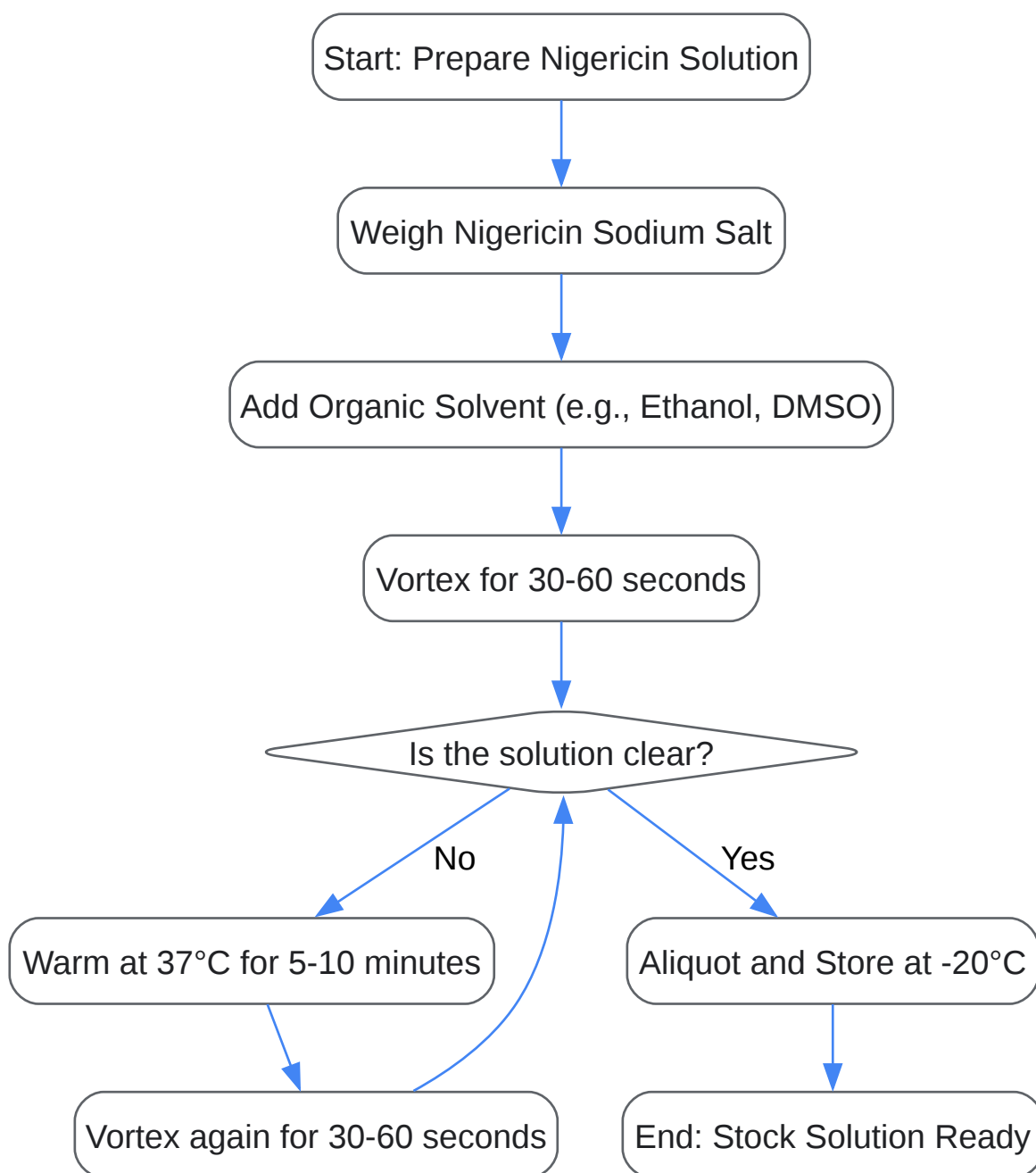
- **Weighing:** Accurately weigh the desired amount of **Nigericin sodium salt** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of the chosen organic solvent (e.g., ethanol or DMSO) to achieve the desired stock concentration.
- **Initial Dissolution:** Cap the tube and vortex for 30-60 seconds to initiate dissolution.
- **Warming (if necessary):** If the compound has not fully dissolved, place the tube in a 37°C water bath for 5-10 minutes.
- **Final Mixing:** After warming, vortex the solution again for 30-60 seconds to ensure homogeneity.
- **Storage:** Store the stock solution in aliquots at -20°C.

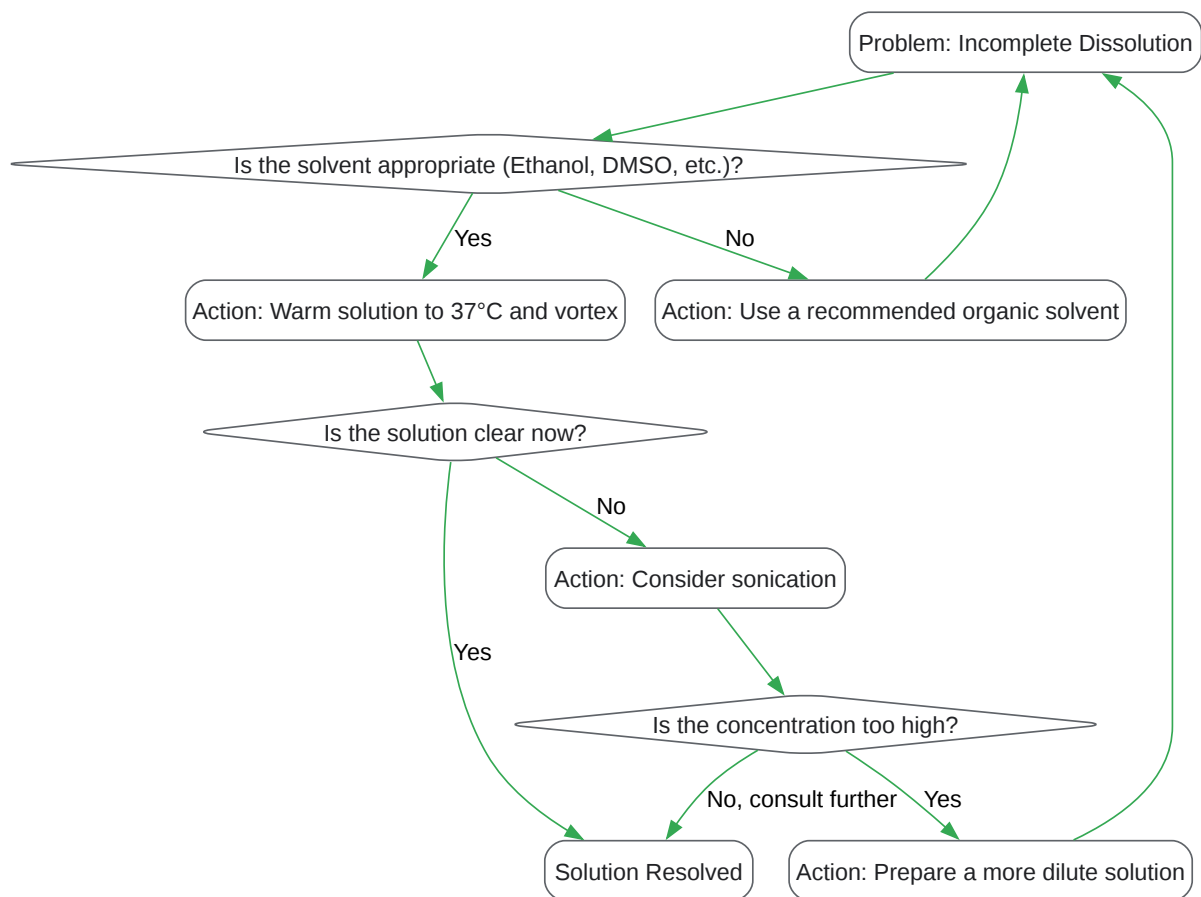
Protocol for Diluting **Nigericin Sodium Salt** into Aqueous Medium

- **Prepare Stock:** Prepare a stock solution in an appropriate organic solvent as described above.

- **Pre-warm Stock:** Briefly warm the stock solution to room temperature or 37°C just prior to use.
- **Vortex Stock:** Vortex the stock solution vigorously for 15-30 seconds.
- **Dilution:** Pipette the required volume of the stock solution directly into the aqueous medium (e.g., cell culture medium).
- **Mixing:** Immediately and gently mix the medium by swirling or pipetting up and down to disperse the compound and minimize localized precipitation.

Visualizations





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